

Comprehensive Safety and Handling Guide for Resolvin D2-d5

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Compound of Interest

Compound Name: *Resolvin D2-d5*

Cat. No.: *B586486*

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Resolvin D2-d5**. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

Product Information and Physical Properties

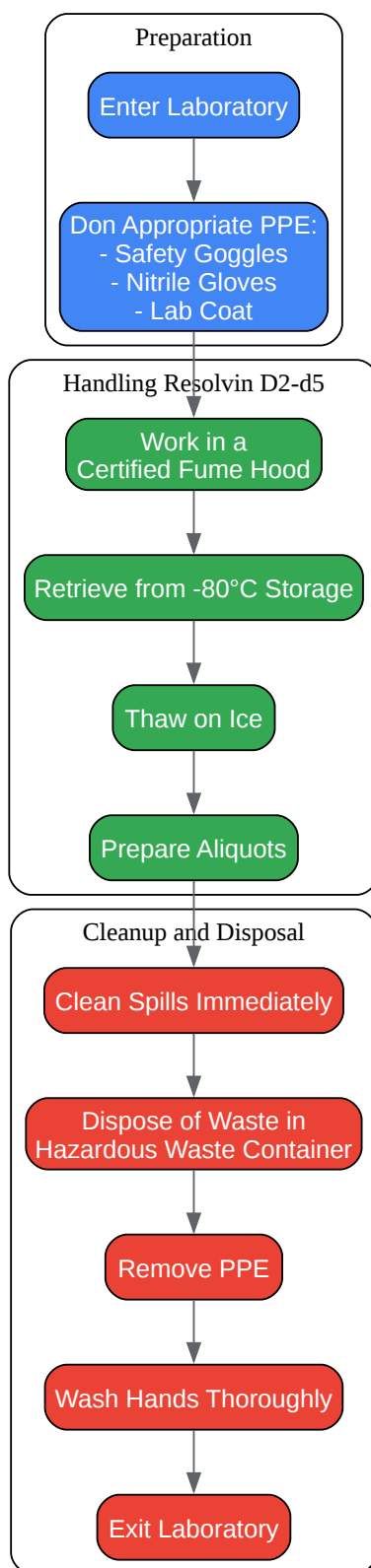
Resolvin D2-d5 is a deuterated form of Resolvin D2, a metabolite of docosahexaenoic acid (DHA).^[1] It is a potent anti-inflammatory and pro-resolving lipid mediator.^{[1][2]} Typically supplied as a solution in ethanol, it is crucial to consider the properties of both the resolvin and the solvent when handling.^[3]

Property	Information
Chemical Name	7(S),16(R),17(S)-trihydroxy-4Z,8E,10Z,12E,14E,19Z-21,21',22,22,22-d5-docosaehaenoic acid
Synonyms	RvD2-d5, 7(S),16(R),17(S)-Resolvin D2-d5
CAS Number	1881277-33-3
Physical State	Solution in ethanol[3]
Storage Temperature	-80°C[3][4]
Stability	≥ 1 year at -80°C[4]
Hazards	Highly flammable liquid and vapor, Causes serious eye irritation[5]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn at all times when handling **Resolvin D2-d5**:

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes that may cause serious eye irritation.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed immediately if contaminated.[5]
- Body Protection: A flame-retardant lab coat or other protective clothing should be worn to prevent skin contact.[5]
- Respiratory Protection: If working outside a fume hood or in a poorly ventilated area, a respirator may be necessary. Consult your institution's safety officer for specific recommendations.



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Personal Protective Equipment and Handling Workflow.

Handling and Storage Procedures

Receiving and Storage:

- Upon receipt, immediately inspect the package for any signs of damage.
- Store the product at -80°C as recommended to ensure its stability.[\[3\]](#)[\[4\]](#)

Preparation of Aliquots:

- Before opening, allow the vial to warm to room temperature for a few minutes, then briefly centrifuge to ensure the contents are at the bottom.
- Work in a well-ventilated chemical fume hood to minimize inhalation exposure and due to the flammability of the ethanol solvent.[\[5\]](#)
- Prepare aliquots for single use to avoid repeated freeze-thaw cycles, which can degrade the compound.
- Use only non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[\[5\]](#)

General Handling Precautions:

- Avoid contact with eyes, skin, and clothing.[\[5\]](#)
- Do not breathe mist, vapors, or spray.[\[5\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[\[5\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)

First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)

- In case of skin contact: Wash off with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[5]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Disposal Plan

Resolvin D2-d5, particularly in its ethanol solution, is considered hazardous waste.

- Waste Collection: Collect all waste materials, including empty vials, pipette tips, and contaminated gloves, in a designated and clearly labeled hazardous waste container.
- Solvent Disposal: The ethanol solvent is flammable and must not be disposed of down the drain.[6][7]
- Institutional Guidelines: Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[8]

Experimental Protocols and Signaling Pathway

General Experimental Workflow:

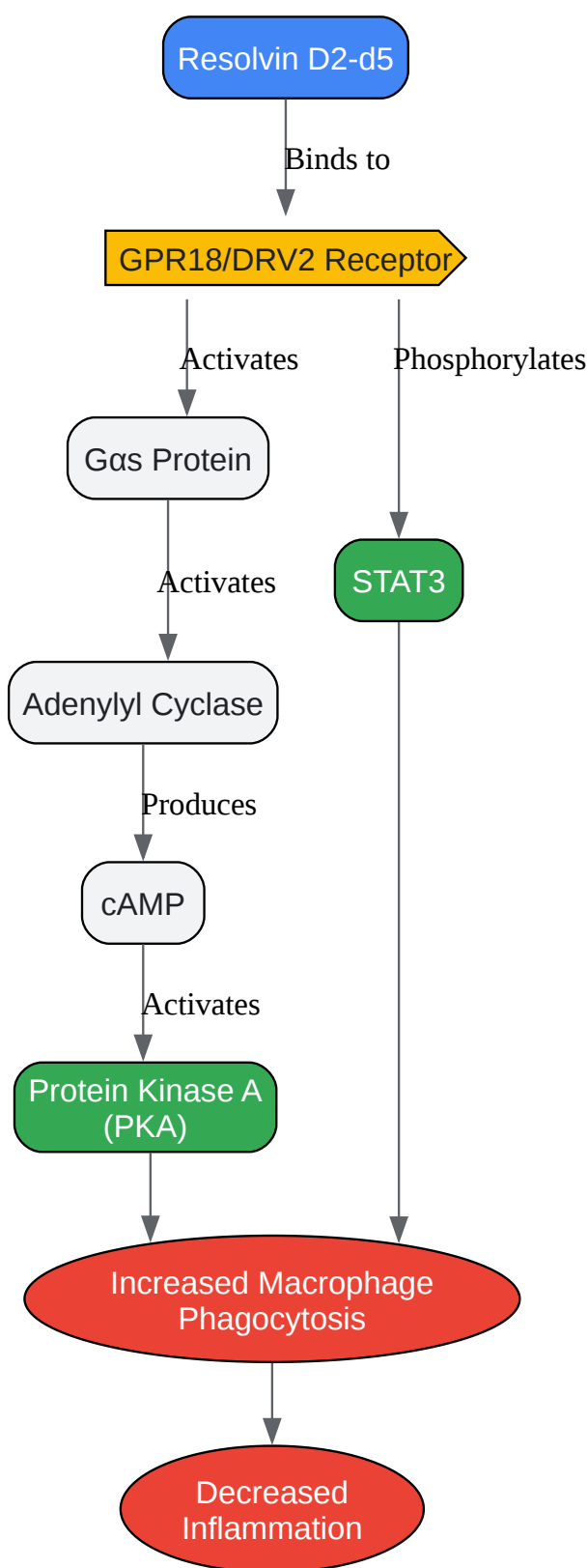
Resolvin D2-d5 is often used in in-vitro and in-vivo studies to investigate its anti-inflammatory and pro-resolving effects. A general workflow for an in-vitro experiment is as follows:

- Cell Culture: Culture relevant cells (e.g., macrophages, neutrophils) under appropriate conditions.
- Treatment: Treat the cells with **Resolvin D2-d5** at the desired concentration (e.g., 10 nM).[9] This is often done in the presence of an inflammatory stimulus (e.g., LPS).[9]
- Incubation: Incubate the cells for a specified period.

- **Sample Collection:** Collect cell supernatants and/or cell lysates for analysis.
- **Analysis:** Analyze the samples using techniques such as ELISA to measure cytokine levels, [\[5\]](#) real-time PCR for gene expression analysis,[\[5\]](#) or mass spectrometry for lipid mediator profiling.

Resolvin D2 Signaling Pathway:

Resolvin D2 exerts its biological effects primarily through the G-protein coupled receptor 18 (GPR18), also known as DRV2.[\[5\]](#)[\[10\]](#) The activation of this receptor initiates a signaling cascade that promotes the resolution of inflammation.



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Resolvin D2-d5 Signaling Pathway.

The binding of Resolvin D2 to GPR18 activates Gas proteins, leading to the production of cyclic AMP (cAMP) by adenylyl cyclase.[4] cAMP, in turn, activates Protein Kinase A (PKA).[4] Separately, GPR18 activation leads to the phosphorylation of STAT3.[4] Both the PKA and STAT3 pathways contribute to enhanced macrophage phagocytosis, a key process in clearing apoptotic cells and cellular debris, thereby promoting the resolution of inflammation.[4]

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